

5-Carboxy-2-thiouracil molecular weight and formula

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Compound of Interest

Compound Name: 5-Carboxy-2-thiouracil

Cat. No.: B1587762

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A Technical Guide to 5-Carboxy-2-thiouracil

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties and biological significance of **5-Carboxy-2-thiouracil**. This compound, a derivative of thiouracil, has garnered interest for its potential applications in medicinal chemistry, particularly in the development of novel therapeutic agents.

Core Physicochemical Properties

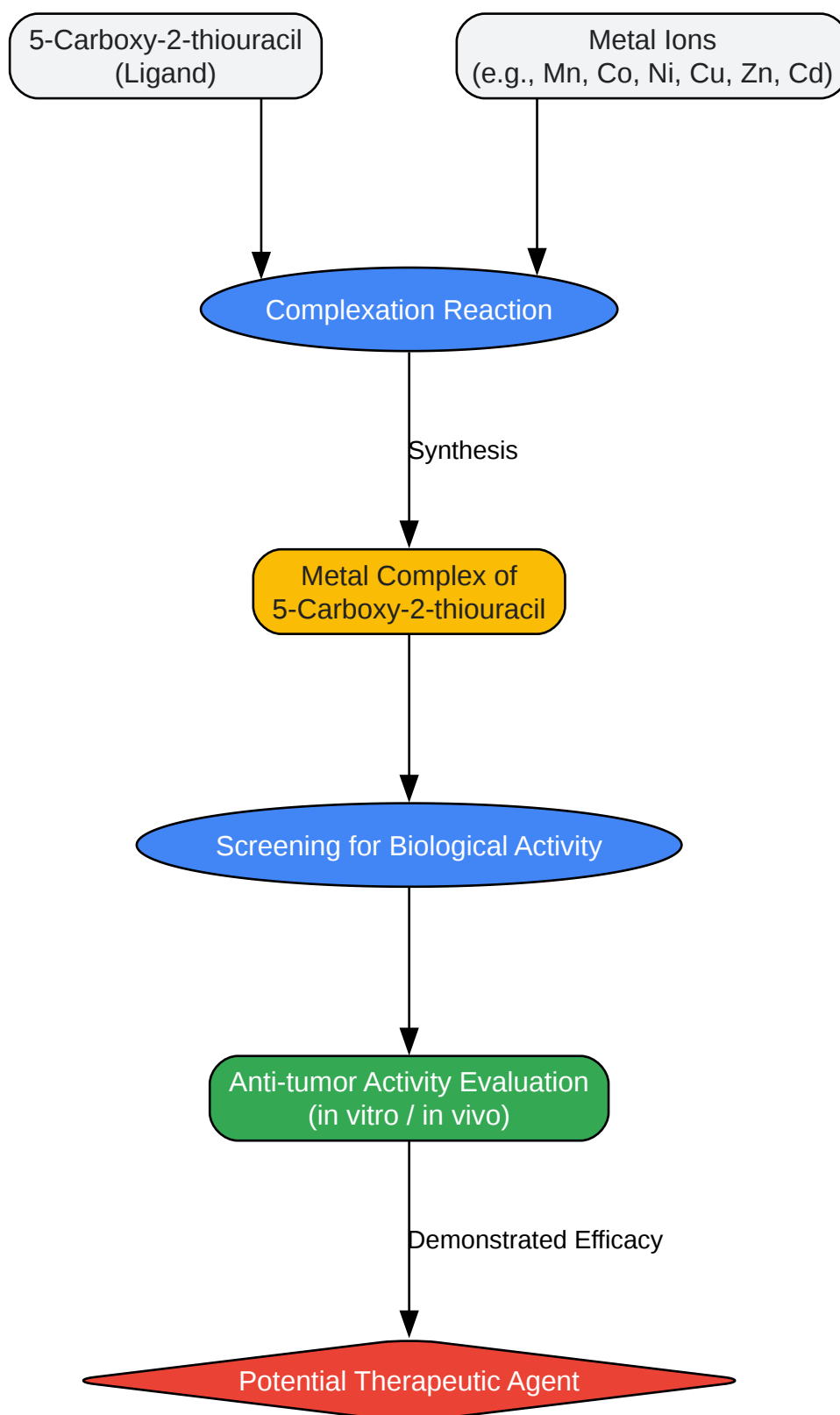
5-Carboxy-2-thiouracil, also known by its synonyms 2-Thiouracil-5-carboxylic acid and 5-Carboxy-4-hydroxy-2-thiopyrimidine, is a pyrimidine analogue.^[1] Its fundamental properties are summarized below.

Property	Value	Source
Molecular Weight	172.16 g/mol	[1][2][3]
Chemical Formula	C ₅ H ₄ N ₂ O ₃ S	[1][3]
Appearance	Powder	[3]
Purity	≥98%	[1]
Solubility	Soluble in 1 M NaOH (50 mg/mL)	
IUPAC Name	4-oxo-2-sulfanylidene-1H-pyrimidine-5-carboxylic acid	[3]
CAS Number	23945-50-8	[1]

Biological Activity and Applications

5-Carboxy-2-thiouracil is recognized for its potential as an anti-tumor agent, an activity that is notably enhanced when it forms complexes with metal ions.[1][2][4] Research has demonstrated that metal complexes involving Mn(II), Co(II), Ni(II), Cu(II), Zn(II), and Cd(II) exhibit anti-tumor activity against Sarcoma-180 tumor cells both in vivo and in vitro.[4] Additionally, this compound serves as a precursor for producing methylhydrazonium salts with potential anti-bacterial and anti-tumor properties.

The logical workflow for investigating the primary biological application of **5-Carboxy-2-thiouracil** is illustrated below.

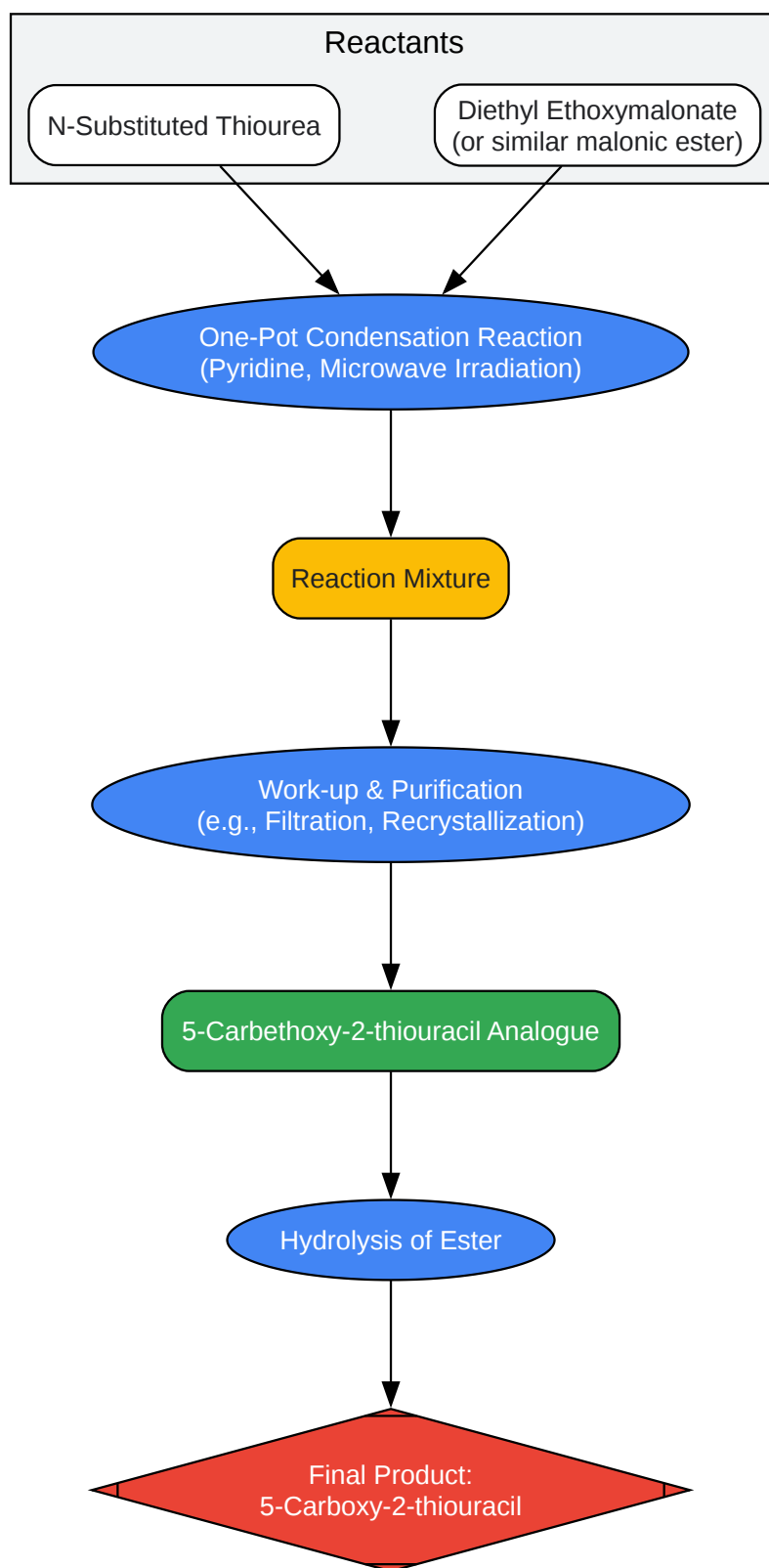


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Application Workflow for **5-Carboxy-2-thiouracil**.

Experimental Protocols

Detailed, step-by-step synthesis protocols for **5-Carboxy-2-thiouracil** are not extensively documented in the provided literature. However, the synthesis of structurally related thiouracil derivatives often involves the condensation of a substituted thiourea with a malonic acid derivative. A generalized experimental workflow for the synthesis of such compounds is outlined below.



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Generalized Synthesis Workflow.

Note on Synthesis: The protocol for synthesizing 5-carbethoxy-2-thiouracil analogues involves a one-pot, two-component reaction.[5] Specifically, N-substituted thioureas are condensed with diethyl ethoxymalonate under microwave irradiation in the presence of pyridine to yield the corresponding ethyl ester derivative.[5] Subsequent hydrolysis of the ethyl ester group would be required to yield the final **5-Carboxy-2-thiouracil** product.

Characterization Methods

The characterization of **5-Carboxy-2-thiouracil** and its metal complexes typically involves a suite of analytical techniques to confirm the structure, purity, and physicochemical properties of the synthesized compounds. These methods include:

- Elemental Analysis: To determine the empirical formula.
- Infrared (IR) Spectroscopy: To identify functional groups.
- Electronic (UV-Vis) Spectra: To study electronic transitions.
- Magnetic Susceptibility Measurements: For characterizing metal complexes.
- Powder X-ray Diffraction (XRD): To determine the crystal structure of the solid material.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the molecular structure in solution.
- Mass Spectrometry (MS): To confirm the molecular weight.
- Thin-Layer Chromatography (TLC): To assess purity.

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